

Introduction: The Quinoline Carboxylate Scaffold and the Imperative of Computational Modeling

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Compound of Interest

Compound Name: *methyl quinoline-2-carboxylate hydrochloride*
CAS No.: 135709-62-5
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The quinoline ring system, a bicyclic heterocycle composed of a benzene ring fused to a pyridine ring, is a privileged scaffold in medicinal chemistry.^[1] When functionalized with a carboxylate group, these molecules, known as quinoline carboxylates, exhibit a vast spectrum of biological activities, including anticancer, antimicrobial, antimalarial, anti-inflammatory, and antiviral properties.^{[2][3][4][5]} The chemical tractability of the quinoline core allows for extensive structural modifications, making it an attractive starting point for drug discovery campaigns.^[1]

However, the synthesis and biological evaluation of large chemical libraries are resource-intensive processes. Theoretical studies and computational modeling have emerged as indispensable tools to navigate this vast chemical space efficiently. By predicting molecular properties, binding affinities, and dynamic behaviors, computational approaches de-risk and rationalize the selection of candidate molecules for synthesis and in vitro testing, ultimately accelerating the drug discovery pipeline. This guide explores the foundational pillars of this in silico approach: Density Functional Theory (DFT), Molecular Docking, Quantitative Structure-Activity Relationship (QSAR), and Molecular Dynamics (MD) simulations.

Chapter 1: Quantum Mechanics — Grounding Analysis in Electronic Structure with DFT

Expertise & Experience: Before predicting how a molecule interacts with a biological target, we must first understand its intrinsic properties. Density Functional Theory (DFT), a quantum mechanical method, is the bedrock of our computational analysis. It allows us to calculate the electronic structure of a molecule, which fundamentally governs its geometry, stability, reactivity, and spectroscopic properties.^{[3][6]} This foundational knowledge is critical for interpreting more complex intermolecular interactions.

Trustworthiness: The reliability of DFT calculations hinges on the selection of an appropriate functional and basis set. For organic molecules like quinoline carboxylates, the B3LYP functional combined with a Pople-style basis set such as 6-31G(d,p) or 6-311+G(d,p) offers a well-validated balance of computational cost and accuracy for geometry optimization and electronic property prediction.^{[3][6]} A self-validating protocol involves a subsequent frequency calculation; the absence of imaginary frequencies confirms that the optimized structure represents a true energy minimum.

Experimental Protocol: DFT-Based Molecular Characterization

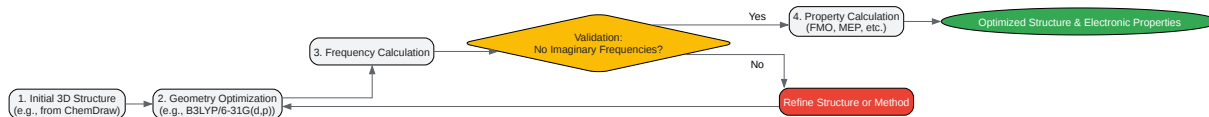
- **Structure Preparation:** Build the 3D structure of the quinoline carboxylate derivative using molecular modeling software (e.g., GaussView, Avogadro).
- **Geometry Optimization:** Perform a full geometry optimization using a selected DFT functional and basis set (e.g., B3LYP/6-31G(d,p)). This step finds the lowest energy conformation of the molecule.^[3]
- **Vibrational Frequency Analysis:** Calculate the vibrational frequencies at the same level of theory to confirm the optimized structure is a true minimum on the potential energy surface (no imaginary frequencies).
- **Frontier Molecular Orbital (FMO) Analysis:** Calculate and visualize the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO). The energy gap between HOMO and LUMO is a critical indicator of the molecule's chemical reactivity and kinetic stability.^{[7][8]}

- Molecular Electrostatic Potential (MEP) Mapping: Generate an MEP surface to identify the electron-rich (nucleophilic) and electron-poor (electrophilic) regions of the molecule, which are key to understanding non-covalent interactions.

Data Presentation: Key DFT-Derived Parameters

Parameter	Significance	Typical Application
E_HOMO	Energy of the Highest Occupied Molecular Orbital; relates to electron-donating ability.	Reactivity prediction, correlation with ionization potential.
E_LUMO	Energy of the Lowest Unoccupied Molecular Orbital; relates to electron-accepting ability.	Reactivity prediction, correlation with electron affinity.
HOMO-LUMO Gap (ΔE)	Energy difference between HOMO and LUMO; indicates chemical reactivity and stability.[7]	A smaller gap suggests higher reactivity.
Dipole Moment	Measure of the overall polarity of the molecule.	Predicts solubility and influences protein-ligand binding.

Visualization: DFT Calculation Workflow



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Caption: Workflow for DFT calculations.

Chapter 2: Simulating Interactions — The Power of Molecular Docking

Expertise & Experience: Molecular docking predicts the preferred orientation of a ligand when bound to a target protein, estimating its binding affinity.^[9] This is crucial for hypothesis-driven drug design, allowing us to understand how structural modifications to the quinoline carboxylate scaffold might enhance interactions with key amino acid residues in a protein's active site. The choice of protein target is paramount and must be based on solid biological evidence implicating it in the disease of interest. The carboxylic acid group, for instance, is a potent hydrogen bond donor and acceptor, and its interactions are often key to binding.^[1]

Trustworthiness: A docking protocol cannot be trusted without validation. The standard procedure is to extract the co-crystallized ligand from a protein structure (if available), and then re-dock it into the binding site. A Root Mean Square Deviation (RMSD) value of less than 2.0 Å between the docked pose and the crystallographic pose is considered a successful validation, confirming that the chosen docking algorithm and parameters can reliably reproduce the experimental binding mode.^[1]

Experimental Protocol: A Validated Molecular Docking Workflow

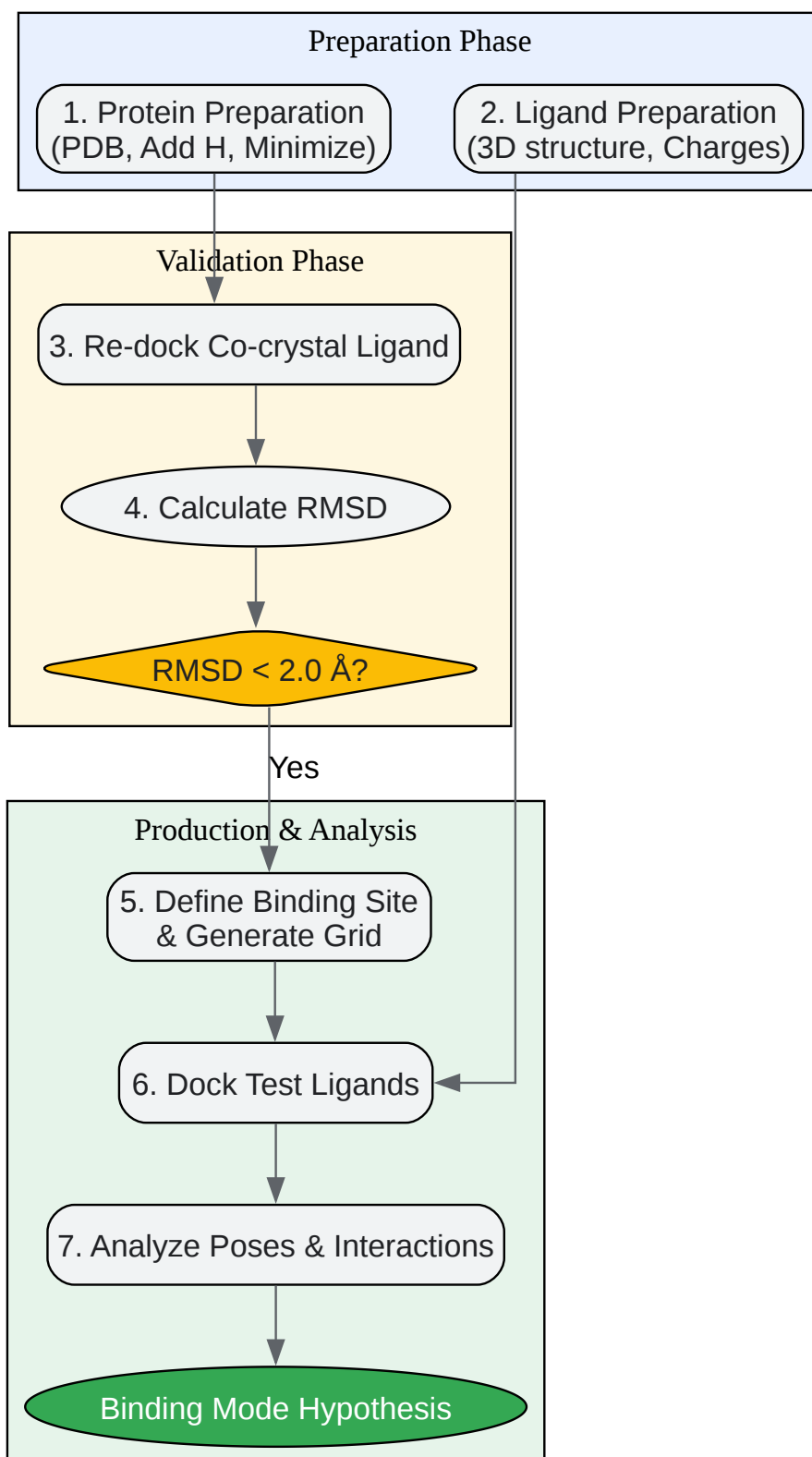
- Protein Preparation:
 - Download the target protein's crystal structure from the Protein Data Bank (PDB).
 - Remove water molecules and any non-essential co-factors.
 - Add polar hydrogen atoms and assign appropriate protonation states for residues like Histidine.
 - Repair any missing residues or atoms using tools like Schrödinger's Protein Preparation Wizard.
- Ligand Preparation:

- Generate a low-energy 3D conformer of the quinoline carboxylate ligand.
- Assign correct protonation states (e.g., the carboxylate is typically deprotonated at physiological pH) and partial charges.
- Binding Site Definition & Grid Generation:
 - Define the active site for docking. This is typically centered on the location of a known co-crystallized ligand or identified through literature.
 - Generate a receptor grid that encompasses this defined binding site.
- Protocol Validation (Crucial Step):
 - If a co-crystallized ligand exists, re-dock it into the prepared protein.
 - Calculate the RMSD between the experimental and re-docked poses. An RMSD < 2.0 Å validates the protocol.
- Docking Execution:
 - Dock the prepared quinoline carboxylate library into the validated grid using software like AutoDock, Glide, or MOE.^{[1][10]}
- Post-Docking Analysis:
 - Analyze the top-scoring poses based on the docking score (an estimation of binding energy).
 - Visualize the binding interactions (e.g., hydrogen bonds, hydrophobic interactions, π - π stacking) with key active site residues.

Data Presentation: Comparative Molecular Docking Results

Compound	Target Protein (PDB ID)	Binding Energy (kcal/mol)	Key Interacting Residues	Reference
Derivative 3b	Tuberculosis Protein (2X22)	-7.90	(Not specified)	[2]
Derivative 3g	Tuberculosis Protein (2X22)	-8.36	(Not specified)	[2]
Derivative 3e	Cancer Protein (1S63)	-8.57	(Not specified)	[2]
Ligand L_1	Skin Cancer Target (4BKY)	-8.95	(Not specified)	[1]
Compound 17	P-glycoprotein (6C0V)	-9.22	(Not specified)	[11]
Compound 5a	E. coli MsbA (6BPP)	-8.7	(Not specified)	[12]

Visualization: Molecular Docking Workflow



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Caption: A self-validating molecular docking workflow.

Chapter 3: Developing Predictive Models with QSAR

Expertise & Experience: While docking predicts binding for individual compounds, Quantitative Structure-Activity Relationship (QSAR) modeling allows us to build mathematical models that predict the biological activity of entire classes of compounds based on their structural features. [13] The fundamental principle is that variations in the structural or physicochemical properties of molecules (the "descriptors") correlate with changes in their biological activity. This is invaluable for prioritizing which novel quinoline carboxylate derivatives to synthesize next. Modern QSAR often employs machine learning algorithms to capture complex, non-linear relationships.[11][13]

Trustworthiness: A QSAR model is useless if its predictive power is not rigorously validated. A self-validating system for QSAR involves splitting the data into a training set (to build the model) and a test set (to externally validate it). Key metrics like the coefficient of determination for the training set (R^2) and the cross-validated R^2 (Q^2) assess internal robustness. However, the true test is the model's performance on the unseen test set, measured by the predictive R^2 (R^2_{pred}). A high R^2 with a low Q^2 suggests overfitting, a common pitfall that robust validation protocols are designed to prevent.

Experimental Protocol: Building a Predictive QSAR Model

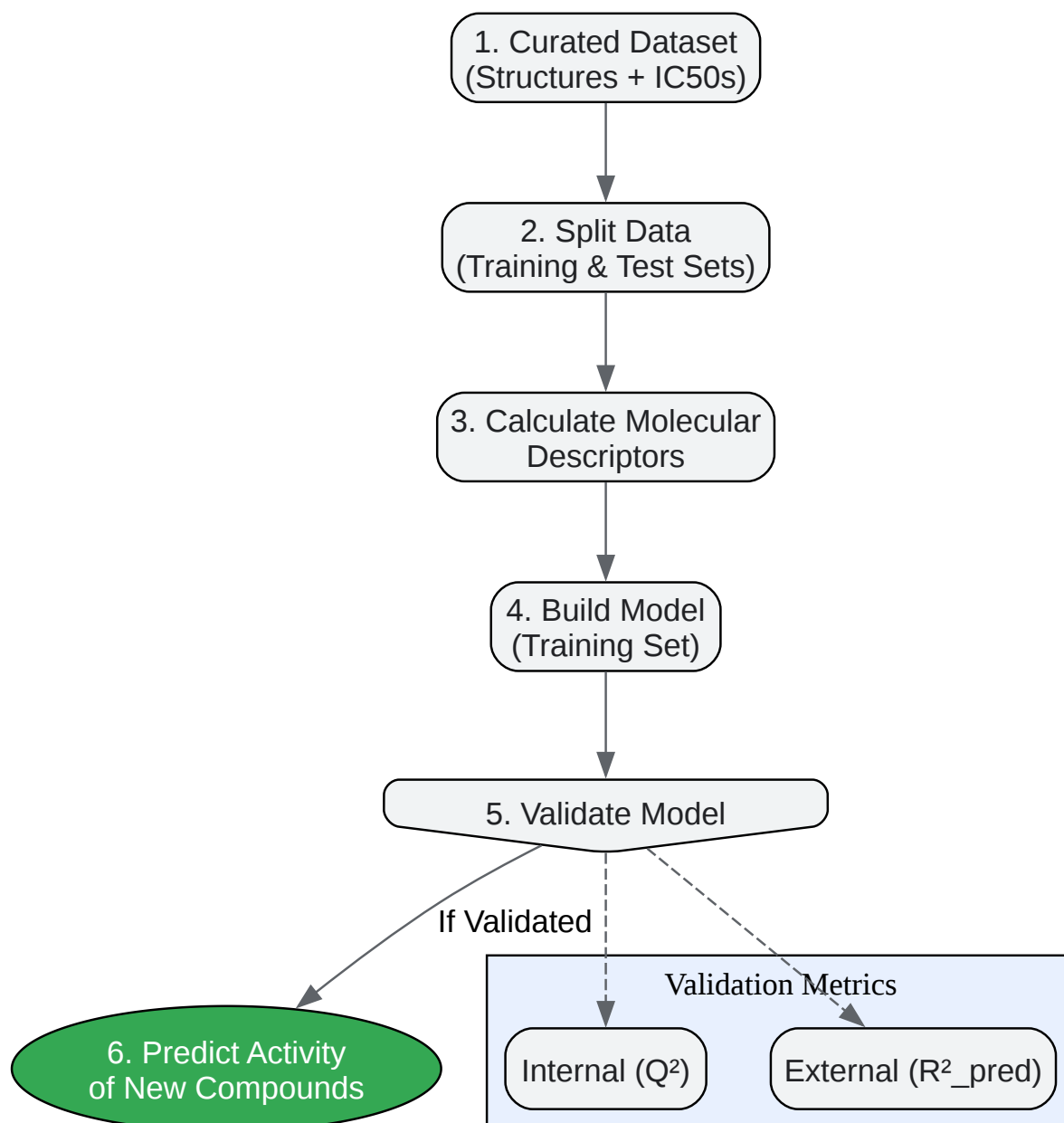
- **Data Set Curation:**
 - Compile a dataset of quinoline carboxylate derivatives with experimentally determined biological activity (e.g., IC_{50} values) against a single target.
 - Ensure data consistency and a wide range of activity values.
- **Data Splitting:**
 - Divide the dataset into a training set (~70-80% of compounds) for model generation and a test set (~20-30%) for validation.
- **Descriptor Calculation:**

- For each molecule, calculate a wide range of molecular descriptors (e.g., constitutional, topological, quantum-chemical, 3D-MoRSE) that numerically represent its structural and physicochemical properties.
- Model Building:
 - Using the training set, apply statistical methods—such as Multiple Linear Regression (MLR), Partial Least Squares (PLS), or machine learning algorithms (k-Nearest Neighbors, Gradient Boosting)—to build a mathematical equation linking the descriptors to biological activity.[\[11\]](#)
- Model Validation:
 - Internal Validation: Use cross-validation (e.g., leave-one-out) on the training set to calculate Q^2 .
 - External Validation: Use the generated model to predict the activity of the compounds in the test set and calculate R^2_{pred} .
 - A robust model will have high values for R^2 , Q^2 , and R^2_{pred} (typically > 0.6).

Data Presentation: QSAR Model Performance Metrics

Model Type	Descriptors	R^2 (Training)	Q^2 (Cross-validated)	R^2 (Test)	Reference
Gradient Boosting	1	0.95	(Not specified)	(Not specified)	[11]
3D-QSAR (CoMFA)	Steric & Electrostatic Fields	0.913	0.625	0.875	[14]

Visualization: QSAR Model Development Cycle



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Caption: The iterative cycle of QSAR model development and validation.

Chapter 4: Capturing Molecular Motion with MD Simulations

Expertise & Experience: While docking provides a valuable static snapshot of a ligand-protein interaction, biological systems are inherently dynamic. Molecular Dynamics (MD) simulations offer a way to observe the physical motions of atoms and molecules over time, providing profound insights into the stability of a docked complex.^[10] By simulating the quinoline carboxylate-target complex in a realistic environment (i.e., solvated in water with ions), we can assess whether the key interactions identified in docking are maintained over a period of nanoseconds, lending much greater confidence to our binding hypothesis.^{[15][16]}

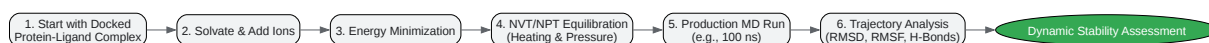
Trustworthiness: The stability of an MD simulation is the cornerstone of its validity. The primary method for assessing this is by monitoring the Root Mean Square Deviation (RMSD) of the protein backbone and the ligand over the course of the simulation. A simulation is considered to have reached equilibrium when the RMSD values plateau, indicating that the system is fluctuating around a stable average conformation. Analyzing trajectories before this point can lead to erroneous conclusions.

Experimental Protocol: MD Simulation of a Protein-Ligand Complex

- **System Setup:**
 - Start with the best-docked pose of the quinoline carboxylate-protein complex.
- **Solvation:**
 - Place the complex in a periodic box of a chosen water model (e.g., SPC, TIP3P).^[16]
- **Ionization:**
 - Add counter-ions (e.g., Na⁺, Cl⁻) to neutralize the system's overall charge and mimic physiological salt concentration.
- **Minimization:**
 - Perform energy minimization to remove any steric clashes or unfavorable geometries in the initial system.
- **Equilibration:**

- Gradually heat the system to the target temperature (e.g., 300 K) and adjust the pressure to the target pressure (e.g., 1 atm) while restraining the protein and ligand. This allows the solvent to equilibrate around the complex.
- Production Run:
 - Release the restraints and run the simulation for a desired length of time (e.g., 50-100 ns), saving the coordinates (trajectory) at regular intervals.^[10]
- Trajectory Analysis:
 - Calculate RMSD to assess overall system stability.
 - Calculate Root Mean Square Fluctuation (RMSF) to identify flexible and rigid regions of the protein.
 - Analyze the persistence of key hydrogen bonds and other interactions over time.

Visualization: MD Simulation Workflow



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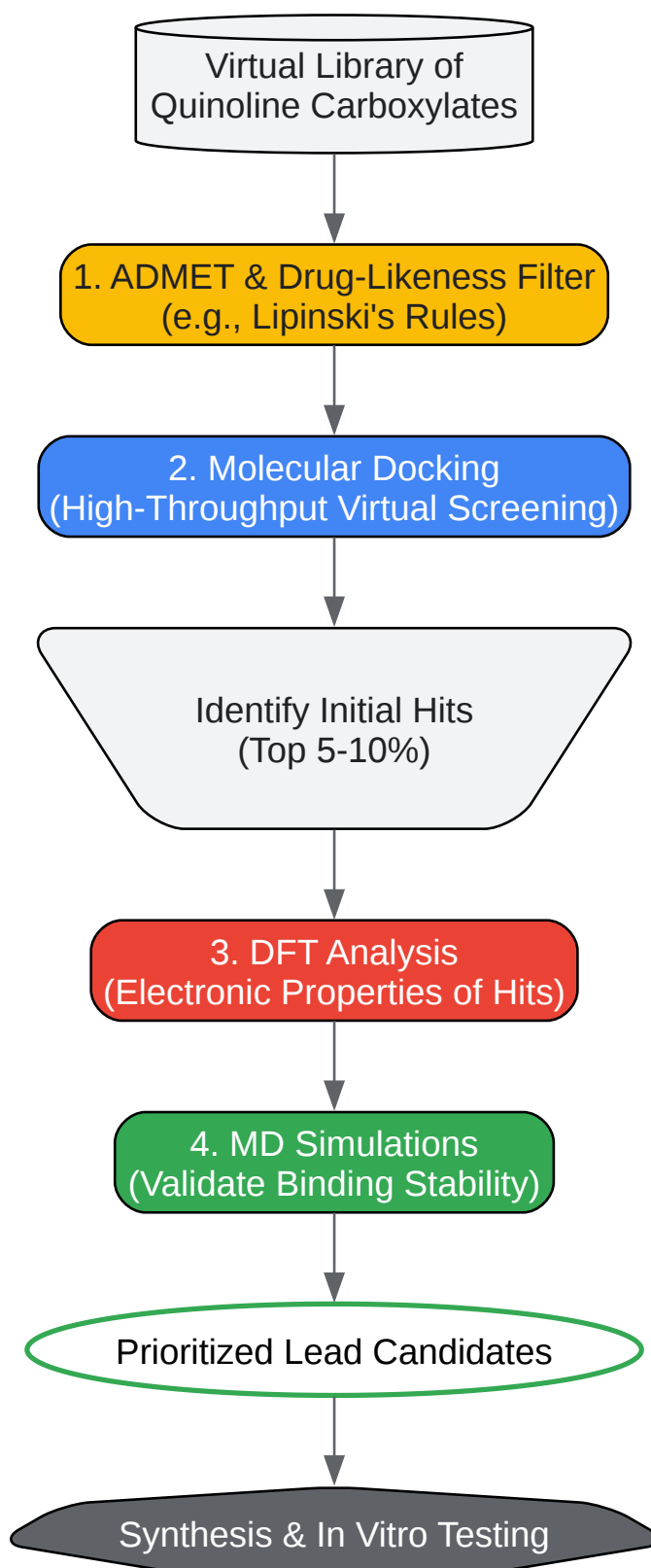
Caption: Standard workflow for Molecular Dynamics (MD) simulations.

Chapter 5: An Integrated In Silico Drug Discovery Workflow

Expertise & Experience: The true power of these computational methods is realized when they are integrated into a cohesive workflow. This synergistic approach allows for the rapid, cost-effective screening of virtual libraries and the optimization of lead compounds. A typical campaign begins with a large virtual library of quinoline carboxylates, which is filtered based on drug-like properties before being passed through progressively more computationally intensive and accurate screening methods.

Trustworthiness: At each stage, validation and sanity checks are crucial. The initial filtering step often involves applying Lipinski's Rule of Five and other ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) predictors.[2][10] This ensures that computational effort is not wasted on compounds that are unlikely to be viable drug candidates due to poor pharmacokinetic properties. Only the most promising candidates from the final MD simulation stage are recommended for synthesis and biological testing.

Visualization: Integrated Computational Drug Discovery Pipeline



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Caption: Integrated workflow for in silico lead discovery.

Conclusion

The theoretical and computational modeling of quinoline carboxylates represents a powerful paradigm in modern drug discovery. By integrating quantum mechanics, molecular docking, QSAR, and molecular dynamics, researchers can gain unprecedented insight into the structure-property and structure-activity relationships that govern the therapeutic potential of this important class of molecules. The methodologies outlined in this guide, when grounded in principles of validation and scientific causality, provide a robust framework for identifying and optimizing the next generation of quinoline-based therapeutics.

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